

CTOP TFA solubility and preparation for experiments

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Compound of Interest		
Compound Name:	CTOP TFA	
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Application Notes and Protocols: CTOP TFA

For Researchers, Scientists, and Drug Development Professionals

Introduction

CTOP (H-D-Phe-Cys-Tyr-D-Trp-Orn-Thr-Pen-Thr-NH2) is a potent and highly selective antagonist of the μ -opioid receptor (MOR).[1][2] It is a cyclic octapeptide analog of somatostatin. The trifluoroacetate (TFA) salt of CTOP is a common formulation used in research due to its stability and solubility. These application notes provide detailed information on the solubility of **CTOP TFA**, protocols for its preparation for in vitro and in vivo experiments, and its mechanism of action.

The trifluoroacetate counter-ion is a remnant from the peptide synthesis and purification process.[3] While generally not interfering with many biological assays, for sensitive applications or in vivo studies, researchers should be aware of its presence.

Physicochemical Properties and Solubility

CTOP TFA is a synthetic peptide that is soluble in water.[4] The trifluoroacetic acid (TFA) counter-ion contributes to the overall good solubility of the peptide in aqueous solutions.[5]

Table 1: Solubility of CTOP TFA



Solvent	Solubility	Notes
Water	Soluble	The preferred solvent for most biological experiments. Use high-purity water (e.g., Milli-Q or equivalent).
DMSO	While many peptides are soluble in DMSO, it is recommended to first attempt dissolution in water. If DMSO is necessary, use a minimal amount and be aware of potential solvent effects on your assay.	-
Ethanol	Information not readily available. It is recommended to test solubility in a small amount first.	-
Aqueous Buffers	Soluble in common biological buffers (e.g., PBS, Tris).	Ensure the pH of the buffer is compatible with your experimental setup. The TFA salt will make the initial solution slightly acidic. Adjust the pH of the final working solution as needed.

Quantitative Data

CTOP exhibits high selectivity for the μ -opioid receptor over the δ -opioid receptor.

Table 2: Binding Affinity of CTOP



Receptor	Ki (nM)	Ligand	Species	Assay Type	Reference
μ-opioid receptor	0.96	СТОР	-	Binding Assay	
δ-opioid receptor	>10,000	СТОР	-	Binding Assay	_

Experimental ProtocolsPreparation of CTOP TFA Stock Solution

Materials:

- CTOP TFA (lyophilized powder)
- High-purity sterile water or desired sterile aqueous buffer (e.g., PBS)
- Sterile microcentrifuge tubes
- Vortex mixer
- · (Optional) Bath sonicator

Protocol:

- Before opening, bring the vial of lyophilized **CTOP TFA** to room temperature.
- Briefly centrifuge the vial to ensure all the powder is at the bottom.
- Carefully open the vial and add the required volume of sterile water or buffer to achieve the desired stock concentration (e.g., 1 mM or 10 mM).
- Gently vortex the tube to dissolve the peptide.
- If the peptide does not fully dissolve, short periods of sonication in a bath sonicator can be used to aid dissolution. Avoid excessive heating.



- Once fully dissolved, the stock solution can be aliquoted into smaller volumes to avoid repeated freeze-thaw cycles.
- Store the stock solution aliquots at -20°C or -80°C for long-term storage. For short-term storage (a few days), 4°C is acceptable.

In Vitro Cell-Based Functional Assay (e.g., cAMP Inhibition Assay)

This protocol provides a general workflow for assessing the antagonist activity of CTOP in a cell line expressing the μ -opioid receptor.

Materials:

- Cells expressing the μ-opioid receptor (e.g., HEK293-μOR, CHO-μOR)
- Cell culture medium and supplements
- CTOP TFA stock solution
- μ-opioid receptor agonist (e.g., DAMGO, morphine)
- · cAMP assay kit
- Assay buffer (e.g., HBSS with 20 mM HEPES)
- Multi-well plates (e.g., 96-well)

Protocol:

- Cell Seeding: Seed the μ-opioid receptor-expressing cells into a 96-well plate at a density that will result in a confluent monolayer on the day of the experiment.
- Cell Culture: Culture the cells overnight in a humidified incubator at 37°C with 5% CO2.
- Preparation of Reagents: Prepare serial dilutions of CTOP TFA in assay buffer. Prepare a solution of the μ-opioid agonist at a concentration that will elicit a submaximal response (e.g., EC₈₀).



- Antagonist Treatment: Remove the cell culture medium and wash the cells once with assay buffer. Add the desired concentrations of CTOP TFA to the wells and incubate for a specified pre-incubation time (e.g., 15-30 minutes) at 37°C.
- Agonist Stimulation: Add the μ-opioid agonist to the wells containing the CTOP TFA and incubate for a time determined by the cAMP assay kit manufacturer's instructions (typically 15-30 minutes) at 37°C.
- cAMP Measurement: Lyse the cells and measure the intracellular cAMP levels according to the instructions of the cAMP assay kit.
- Data Analysis: Plot the cAMP levels against the concentration of **CTOP TFA**. The concentration of **CTOP TFA** that inhibits the agonist response by 50% (IC₅₀) can be calculated using non-linear regression analysis.

In Vivo Administration in Rodent Models

This protocol is a general guideline for the intracerebroventricular (i.c.v.) administration of **CTOP TFA** in mice, based on published studies.

Materials:

- CTOP TFA stock solution
- · Sterile artificial cerebrospinal fluid (aCSF) or saline
- Hamilton syringe
- Stereotaxic apparatus
- Anesthesia

Protocol:

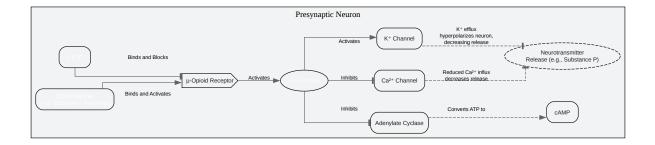
 Animal Preparation: Anesthetize the mouse according to approved institutional animal care and use committee (IACUC) protocols.



- Stereotaxic Surgery: Place the anesthetized mouse in a stereotaxic frame. Perform a craniotomy to expose the target brain region for injection (e.g., lateral ventricle).
- Preparation of Dosing Solution: Dilute the CTOP TFA stock solution to the desired final
 concentration with sterile aCSF or saline. A typical dose range for i.c.v. administration is 0.1
 to 1 nmol per animal.
- Intracerebroventricular Injection: Slowly inject the prepared CTOP TFA solution into the lateral ventricle using a Hamilton syringe. The injection volume should be kept low (e.g., 1-5 μL) to avoid increased intracranial pressure.
- Post-operative Care: After injection, suture the incision and provide appropriate post-operative care, including analgesia and monitoring for recovery from anesthesia.
- Behavioral or Physiological Assessment: At the desired time points after CTOP TFA
 administration, perform the relevant behavioral tests (e.g., tail-flick test for analgesia) or
 physiological measurements.

Visualizations

Mechanism of Action: μ-Opioid Receptor Antagonism

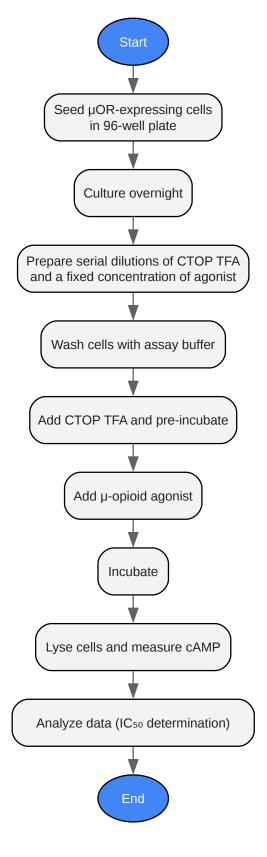


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Caption: CTOP competitively blocks opioid agonists from binding to the μ -opioid receptor.

Experimental Workflow: In Vitro Functional Assay

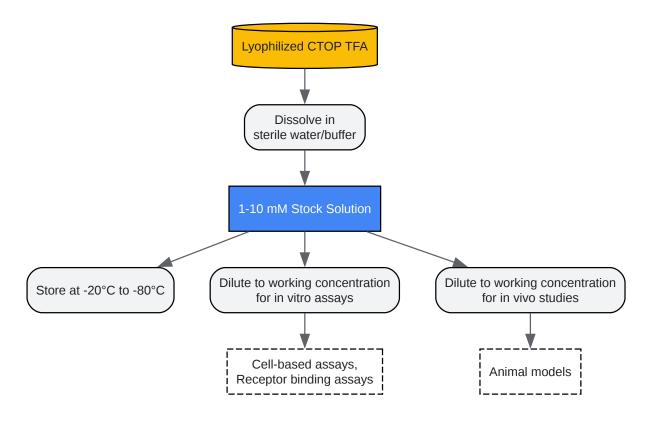




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Caption: Workflow for determining the IC50 of CTOP in a cell-based assay.

Logical Relationship: CTOP TFA Preparation and Use



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Caption: Preparation of **CTOP TFA** solutions for experimental applications.

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